

Essential Safety and Operational Guide for Handling 4-Decyne

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Compound of Interest

Compound Name: 4-Decyne

Cat. No.: B165688

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount for laboratory safety and experimental integrity. This guide provides essential, immediate safety and logistical information for the proper management of **4-Decyne**, including operational procedures and disposal plans.

Physicochemical and Hazard Data

4-Decyne is a flammable liquid that poses an aspiration hazard.^[1] The following table summarizes its key quantitative data for quick reference.

Property	Value	Source
CAS Number	2384-86-3	[1][2]
Molecular Formula	C ₁₀ H ₁₈	[1]
Molecular Weight	138.25 g/mol	[1]
Boiling Point	75-76°C at 20 mmHg	[1]
Density	0.772 g/cm ³	[1]
Flash Point	52°C	[1]
Water Solubility	Insoluble	[1]

Hazard Statements:

- H226: Flammable liquid and vapour.[1][3]
- H304: May be fatal if swallowed and enters airways.[1][2]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **4-Decyne** to minimize exposure risk. The recommended PPE is outlined below.

PPE Category	Specification	Rationale
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles. A face shield may be required for splash hazards.	Protects against splashes and vapors that can cause eye irritation.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).	Prevents skin contact, which can cause irritation.
Body Protection	Flame-retardant lab coat or antistatic protective clothing.	Protects against skin contact and provides a barrier in case of splashes or spills.
Respiratory Protection	Not typically required if handled in a well-ventilated area or fume hood. If vapors are expected to exceed exposure limits, a suitable respirator should be used.	Prevents inhalation of vapors, which can cause respiratory tract irritation.

Operational Protocol: Handling 4-Decyne

Adherence to a strict operational protocol is crucial for the safe handling of **4-Decyne**. The following step-by-step guidance outlines the key procedures.

1. Preparation:

- Ensure a well-ventilated work area, preferably a chemical fume hood.

- Remove all potential ignition sources from the vicinity, such as open flames, hot plates, and spark-producing equipment.[\[2\]](#)[\[4\]](#)
- Use explosion-proof electrical and ventilating equipment.[\[1\]](#)[\[2\]](#)
- Ground and bond the container and receiving equipment to prevent static discharge.[\[1\]](#)[\[2\]](#)
- Have an appropriate fire extinguisher (e.g., dry chemical, CO₂, or foam) readily available.[\[3\]](#)
- Assemble all necessary PPE and ensure it is in good condition.

2. Handling and Use:

- Wear the appropriate PPE as specified in the table above.
- Keep the container tightly closed when not in use.[\[1\]](#)[\[2\]](#)
- Use only non-sparking tools.[\[2\]](#)
- Avoid contact with skin and eyes.[\[2\]](#)
- Avoid breathing vapors or mists.
- If transferring the liquid, do so carefully to minimize splashing.

3. Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)[\[2\]](#)
- Store locked up.[\[1\]](#)[\[2\]](#)
- Keep away from heat, sparks, open flames, and hot surfaces.[\[1\]](#)[\[2\]](#)

Emergency Procedures

Spill Management:

- Immediately eliminate all ignition sources.

- Ventilate the area of the spill.
- Absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite).
- Collect the absorbed material using non-sparking tools and place it in a suitable, labeled container for disposal.

First Aid Measures:

- If on skin (or hair): Remove all contaminated clothing immediately. Rinse skin with water/shower.[\[1\]](#)[\[2\]](#)
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- If inhaled: Remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.
- If swallowed: Immediately call a poison center or doctor. Do NOT induce vomiting.

Disposal Plan

Proper disposal of **4-Decyne** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Collection:

- Collect waste **4-Decyne** and any contaminated materials (e.g., absorbent materials, gloves, paper towels) in a designated, properly labeled, and sealed hazardous waste container.
- The container should be compatible with flammable organic liquids.
- Do not mix with other waste streams unless compatible.

Labeling:

- Clearly label the waste container with "Hazardous Waste," "Flammable Liquid," and the full chemical name "**4-Decyne**."

Storage of Waste:

- Store the sealed waste container in a designated hazardous waste accumulation area that is cool, well-ventilated, and away from ignition sources.

Final Disposal:

- Dispose of the contents and container in accordance with all local, state, and federal regulations. This should be done through an approved waste disposal plant.

Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling and disposal of **4-Decyne**.



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Caption: Logical workflow for handling **4-Decyne**.

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